

Proper Disposal of Daucol: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Daucol**

Cat. No.: **B1200001**

[Get Quote](#)

Essential Safety and Logistical Information for the Disposal of **Daucol**

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedural steps for the safe disposal of **Daucol**, a component found in Carrot Seed Oil. The following procedures are based on safety data sheets for products containing **Daucol** and general guidelines for hazardous waste management.

Quantitative Hazard Data

The following table summarizes the key hazard information for substances containing **Daucol**. This data is essential for risk assessment prior to handling and disposal.

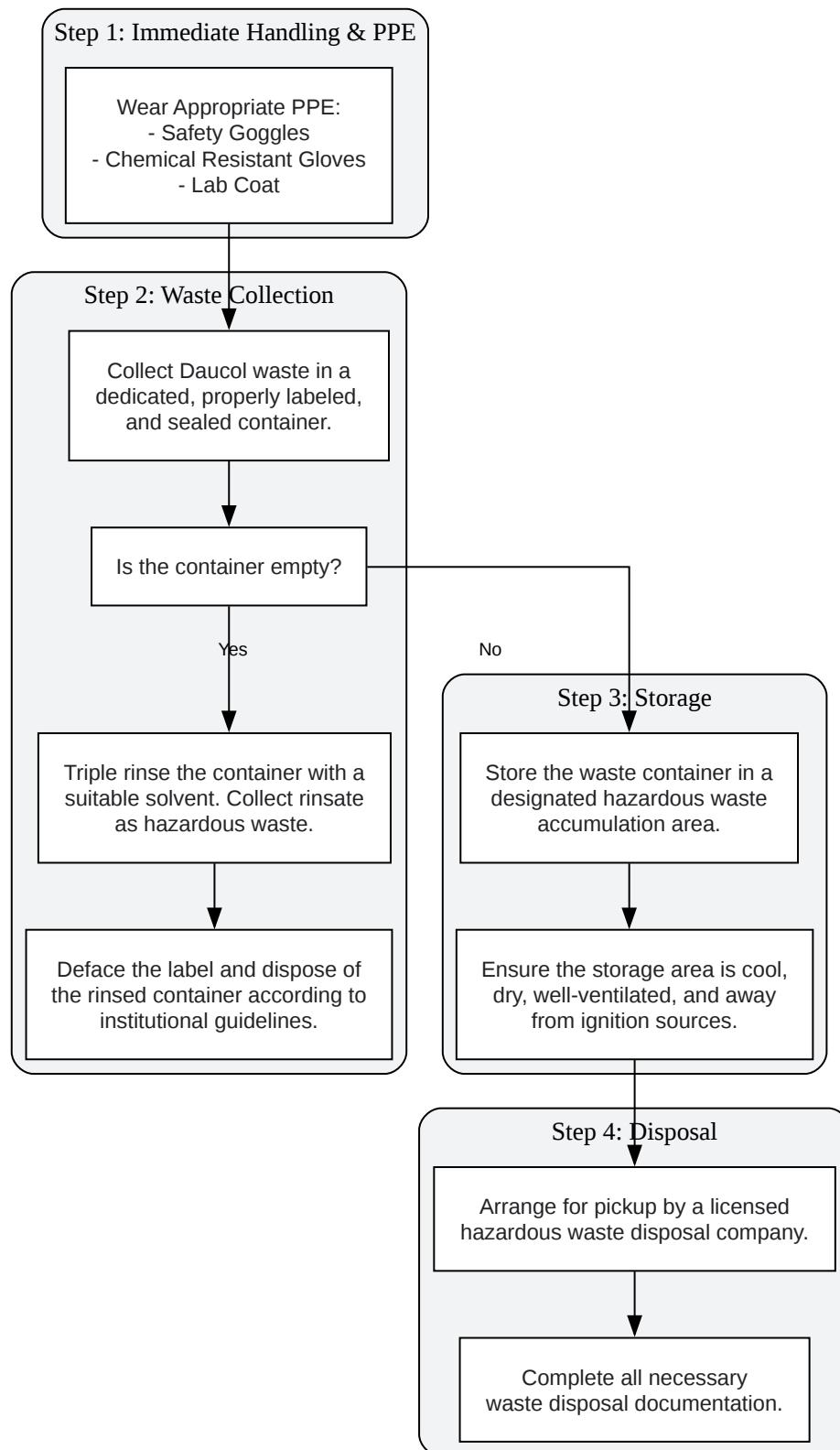
Hazard Classification	GHS Pictogram	Hazard Statement	Precautionary Statement
Flammable Liquid, Category 3	GHS02	H226: Flammable liquid and vapour.[1][2][3]	P210: Keep away from heat, sparks, open flames and hot surfaces. - No smoking.[2][3]
Skin Irritation, Category 2	GHS07	H315: Causes skin irritation.[1][3]	P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2][3]
Skin Sensitization, Category 1	GHS07	H317: May cause an allergic skin reaction.[1][3]	P261: Avoid breathing vapour or dust.[2][3]
Aspiration Hazard, Category 1	GHS08	H304: May be fatal if swallowed and enters airways.[1][3]	P301+P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[1][4] P331: Do NOT induce vomiting.[1][4]
Hazardous to the Aquatic Environment - Long-term Hazard, Category 2/3	GHS09	H411/H412: Toxic/Harmful to aquatic life with long lasting effects.[2][3]	P273: Avoid release to the environment.[2][3]

Experimental Protocols

Specific experimental protocols for the neutralization or disposal of **Daucol** are not readily available in the provided search results. The recommended procedure is to treat it as a hazardous chemical waste and dispose of it through a licensed chemical disposal company.[1]

Disposal Workflow and Procedures

The proper disposal of **Daucol** involves a multi-step process that prioritizes safety and regulatory compliance. The following workflow provides a logical sequence for handling **Daucol** waste from generation to final disposal.

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cosmetics.kalochem.shop [cosmetics.kalochem.shop]
- 2. docs.newdirectionsaromatics.com [docs.newdirectionsaromatics.com]
- 3. nrhorganicoils.com [nrhorganicoils.com]
- 4. oshadhi.co.uk [oshadhi.co.uk]
- To cite this document: BenchChem. [Proper Disposal of Daucol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1200001#daucol-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com